

Introduction: The Critical Role of Aqueous Solubility

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Compound of Interest

Compound Name: (3,5-Dimethylphenyl)methanol

CAS No.: 27129-87-9

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In the realms of pharmaceutical sciences, agrochemicals, and material science, the aqueous solubility of a chemical entity is a cornerstone physicochemical property. It dictates a compound's behavior in biological systems and environmental media, profoundly influencing everything from drug bioavailability and formulation strategies to environmental fate and toxicity.^[1] **(3,5-Dimethylphenyl)methanol**, an aromatic alcohol, presents an interesting case study. Its molecular structure, featuring both a hydrophilic hydroxyl group and a lipophilic dimethyl-substituted benzene ring, creates a delicate balance between water affinity and hydrophobicity.

This guide provides a comprehensive technical overview for researchers and drug development professionals on the principles, experimental determination, and predictive modeling of the aqueous solubility of **(3,5-Dimethylphenyl)methanol**. We will move beyond simple data reporting to explore the causal mechanisms and self-validating protocols essential for robust scientific investigation.

Molecular Profile and Theoretical Solubility Framework

The structure of **(3,5-Dimethylphenyl)methanol** is key to understanding its behavior in water.

- **Hydrophilic Head:** The primary alcohol (-CH₂OH) group is polar and capable of acting as both a hydrogen bond donor and acceptor.^[2] This functional group is the sole driver of its interaction with polar water molecules.^{[3][4]}
- **Hydrophobic Body:** The benzene ring substituted with two methyl groups constitutes a large, non-polar, and hydrophobic region. This hydrocarbon portion disrupts the highly cohesive hydrogen-bonding network of water, an energetically unfavorable process.

The principle of "like dissolves like" suggests that the solubility of this molecule will be a trade-off between the favorable interactions of the hydroxyl group and the unfavorable interactions of the dimethylphenyl moiety.^[3] In homologous series of alcohols, water solubility decreases as the non-polar carbon chain gets larger; once a molecule has more than four or five carbon atoms per hydroxyl group, its water solubility is typically low.^{[2][3]} With nine carbon atoms, **(3,5-Dimethylphenyl)methanol** is expected to have limited aqueous solubility.

Table 1: Key Physicochemical Properties and Influencing Factors

Property/Factor	Influence on Aqueous Solubility of (3,5-Dimethylphenyl)methanol	Rationale
Molecular Structure	The large hydrophobic (C9) to hydrophilic (-OH) ratio is the primary determinant, suggesting low solubility.	The energetic cost of creating a cavity in the water network for the large non-polar group outweighs the energy gained from the single hydroxyl group's hydrogen bonding.[2] [4]
Intermolecular Forces	Can form hydrogen bonds with water via its -OH group, but is dominated by weaker London dispersion forces due to the aromatic ring and methyl groups.	Water's strong hydrogen bonding network resists disruption by largely non-polar molecules.[3]
Temperature	Solubility is expected to increase with increasing temperature.	The dissolution of most solids and liquids in a liquid solvent is an endothermic process ($\Delta H > 0$), favored by higher temperatures which provide the kinetic energy needed to overcome intermolecular forces in the solute.[4][5]
pH	Solubility is expected to be largely independent of pH in the range of 1-14.	The hydroxyl group is a very weak acid ($pK_a \approx 16-18$), similar to other alcohols. It will not significantly deprotonate or protonate in typical aqueous pH ranges to form a more soluble ionic species.[6]

Part 1: Experimental Determination of Aqueous Solubility

Accurate solubility data is foundational. The choice of method depends on the required accuracy, throughput, and stage of research. The "shake-flask" method is considered the gold standard for determining thermodynamic equilibrium solubility, while nephelometry is a powerful tool for high-throughput kinetic solubility screening.^{[7][8]}

Methodology 1: Shake-Flask Method for Thermodynamic Solubility

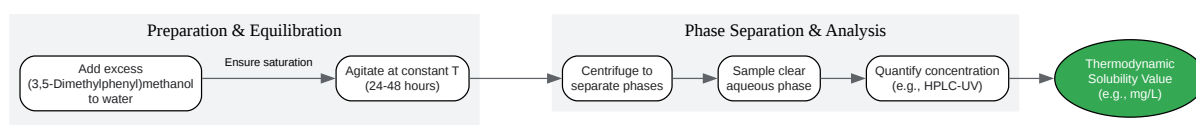
This method measures the saturation concentration of a compound in a solvent at equilibrium and is considered the most reliable technique.^[8] Its protocol is standardized by organizations like the OECD.^[9]

Causality Behind the Protocol: The core principle is to allow a compound to reach its true thermodynamic equilibrium between the solid (or pure liquid) state and the dissolved state. This requires sufficient time and energy (agitation) to break intermolecular bonds in the crystal lattice and form solute-solvent interactions until the solution is saturated. Temperature control is critical as solubility is temperature-dependent.^[5] Phase separation must be absolute to ensure only the dissolved analyte is measured.

Step-by-Step Protocol (Adapted from OECD Guideline 105):

- **Preparation:** Add an excess amount of **(3,5-Dimethylphenyl)methanol** to a glass flask or vial containing high-purity water (or a relevant aqueous buffer). The excess is crucial to ensure saturation is reached and maintained.
- **Equilibration:** Seal the vessel and place it in a thermostated shaker or on a stirrer plate at a constant temperature (e.g., 25 °C ± 0.5 °C). Agitate for a prolonged period, typically 24 to 48 hours, to ensure equilibrium is reached. A preliminary test can determine the minimum time required.^[10]
- **Phase Separation:** After equilibration, allow the mixture to stand at the same constant temperature to let undissolved material settle. To completely separate the aqueous phase from the excess solute, centrifuge the samples at high speed.

- Sampling: Carefully withdraw a sample from the clear, supernatant aqueous phase. Extreme care must be taken not to disturb the undissolved material or transfer any microdroplets.
- Quantification: Analyze the concentration of **(3,5-Dimethylphenyl)methanol** in the sampled aqueous solution using a validated analytical method, such as High-Performance Liquid Chromatography with UV detection (HPLC-UV) or Gas Chromatography (GC).^[11]
- Validation: The process should be repeated until at least three consecutive measurements show no significant change in concentration, confirming that equilibrium was achieved.



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Workflow for Thermodynamic Solubility via Shake-Flask Method.

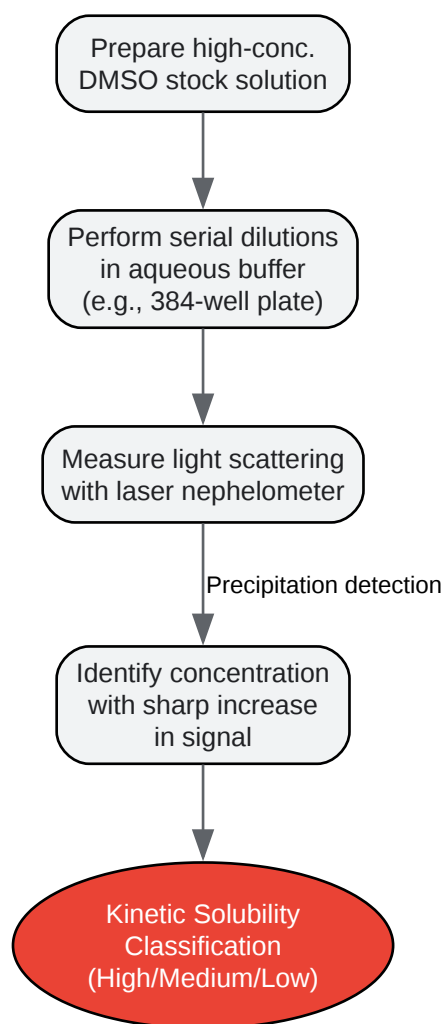
Methodology 2: Laser Nephelometry for High-Throughput Kinetic Solubility

In early drug discovery, speed and material conservation are paramount. Laser nephelometry provides a rapid, automated assessment of a compound's kinetic solubility by measuring light scattered by precipitated particles.^{[12][13]}

Causality Behind the Protocol: This technique does not measure true equilibrium. Instead, it identifies the concentration at which a compound, rapidly introduced from a DMSO stock solution, begins to precipitate out of an aqueous buffer.^[14] The use of a DMSO co-solvent means the result is "kinetic" rather than "thermodynamic" solubility. It is a measure of how readily a compound stays in solution under non-equilibrium conditions, which is highly relevant for many in-vitro biological assays.

Step-by-Step Protocol:

- **Stock Solution:** Prepare a high-concentration stock solution of **(3,5-Dimethylphenyl)methanol** in 100% dimethyl sulfoxide (DMSO).
- **Serial Dilution:** In a multi-well plate (e.g., 384-well), perform serial dilutions of the DMSO stock solution directly into the aqueous buffer of interest (e.g., phosphate-buffered saline, PBS). This creates a concentration gradient.
- **Measurement:** Place the plate into a laser nephelometer. The instrument directs a laser through each well and measures the amount of scattered light at a 90° angle.[\[15\]](#)
- **Data Analysis:** The instrument records the light-scattering signal (measured in counts or nephelometric turbidity units, NTU) for each concentration.[\[12\]](#) A sharp increase in the signal indicates the formation of a precipitate.
- **Precipitation Point:** The concentration just before the sharp increase in light scattering is determined as the kinetic solubility threshold.[\[14\]](#) Compounds are often classified as having high, moderate, or low solubility based on this threshold.[\[12\]](#)



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Workflow for Kinetic Solubility Screening via Nephelometry.

Part 2: Predictive and Computational Approaches

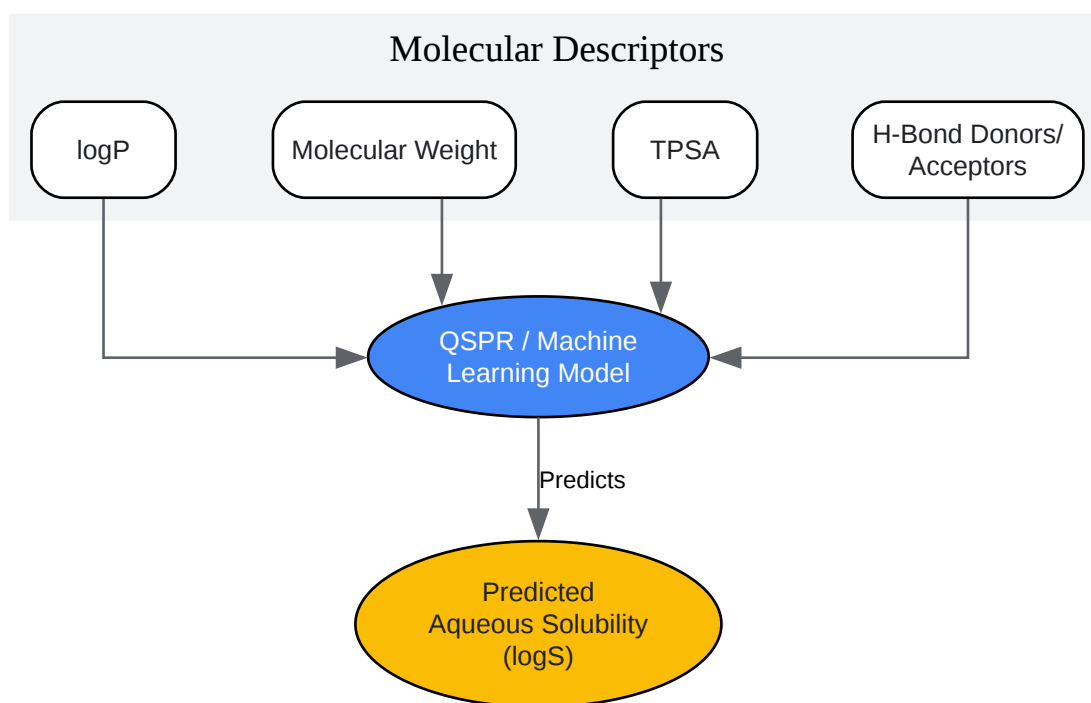
When experimental data is unavailable or for in-silico screening of large compound libraries, predictive models are invaluable.^{[16][17]} Quantitative Structure-Property Relationship (QSPR) models provide a mathematical link between a molecule's structural features (descriptors) and its physicochemical properties.^[18]

Causality Behind the Models: QSPR models operate on the principle that a molecule's structure inherently defines its properties. By training machine learning algorithms on large datasets of compounds with known structures and experimental solubilities, these models learn the complex, weighted contributions of various molecular descriptors to aqueous solubility.^[19]

Key Molecular Descriptors for Solubility Prediction:

- **logP (Octanol-Water Partition Coefficient):** A measure of lipophilicity. Higher logP values correlate with lower aqueous solubility. The calculated XLogP3 for **(3,5-Dimethylphenyl)methanol** is 1.8, indicating a preference for a non-polar environment.[\[20\]](#)
- **Molecular Weight (MW):** Larger molecules generally have lower solubility due to the increased energy required to form a solvent cavity.[\[4\]](#)
- **Topological Polar Surface Area (TPSA):** The surface sum over all polar atoms. It is a good predictor of hydrogen bonding capacity. The TPSA of **(3,5-Dimethylphenyl)methanol** is 20.2 Å².[\[20\]](#)
- **Hydrogen Bond Donors/Acceptors:** Counts of functional groups that can donate (like -OH) or accept (like the oxygen in -OH) hydrogen bonds. **(3,5-Dimethylphenyl)methanol** has one donor and one acceptor.[\[20\]](#)
- **Rotatable Bonds:** A measure of molecular flexibility.

These descriptors serve as inputs for various modeling algorithms (e.g., Multiple Linear Regression, Random Forest, Neural Networks) to predict the solubility, typically as the logarithm of the molar solubility (logS).[\[19\]](#)



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Logical Flow of a QSPR Model for Solubility Prediction.

Conclusion

The aqueous solubility of **(3,5-Dimethylphenyl)methanol** is governed by the antagonistic effects of its polar hydroxyl group and its non-polar dimethylphenyl ring. While its structure strongly suggests low solubility, a definitive quantitative value requires rigorous experimental determination. The shake-flask method remains the definitive standard for obtaining thermodynamic equilibrium data, essential for late-stage development and regulatory purposes. For earlier-stage research and high-throughput screening, laser nephelometry offers a rapid and material-efficient means of classifying kinetic solubility. In parallel, validated QSPR models, leveraging key molecular descriptors, provide powerful predictive capabilities for in-silico design and candidate prioritization. A comprehensive understanding, integrating theoretical principles with robust experimental and computational approaches, is crucial for effectively harnessing molecules like **(3,5-Dimethylphenyl)methanol** in scientific and industrial applications.

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